

Technical Support Center: Optimizing Polymerization of Diallyl 2,2'-oxydiethyl dicarbonate

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Compound of Interest

Compound Name: *Diallyl 2,2'-oxydiethyl dicarbonate*

Cat. No.: *B1669595*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate**, also widely known as Allyl Diglycol Carbonate (ADC) or CR-39.

Frequently Asked Questions (FAQs)

Q1: What are the common initiators used for the polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate**?

A1: The most common initiators for the free-radical polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate** are organic peroxides. Diisopropyl peroxydicarbonate (IPP) and benzoyl peroxide (BPO) are frequently used for thermal polymerization.^{[1][2]} For UV-initiated polymerization, photoinitiators like 2-hydroxy-2-methyl-1-phenyl-1-propanone are effective.^{[3][4]}

Q2: What is a typical curing temperature and time for thermal polymerization?

A2: A general polymerization schedule involves a long curing process of approximately 20 hours with a maximum temperature of 95°C.^[2] However, the temperature can range from 28°C to 100°C, and the time can vary from 1 to 24 hours depending on the initiator type and concentration.^[5]

Q3: Can this monomer be polymerized using UV light?

A3: Yes, UV photopolymerization is an efficient method for curing **Diallyl 2,2'-oxydiethyl dicarbonate**.^[3]^[4] This method offers advantages such as faster curing times and reduced risk of defects associated with the exothermic nature of thermal polymerization.^[3]

Q4: Why is my polymer yellowing after curing?

A4: Yellowing of the polymer can be caused by several factors, including impurities in the monomer, excessive initiator concentration, or high curing temperatures. Trapped air bubbles during the molding process can also lead to discoloration.^[6]

Q5: What is "degradative chain transfer" and how does it affect the polymerization?

A5: Degradative chain transfer is a common issue with allyl monomers where a growing polymer radical abstracts a hydrogen atom from a monomer molecule. This terminates the growing chain and forms a stable allyl radical, which is less reactive for re-initiation.^[7] This process can lead to polymers with lower molecular weights.^[7]

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Incomplete Polymerization	- Insufficient initiator concentration.- Low curing temperature or short curing time.- Presence of inhibitors in the monomer.	- Increase the initiator concentration within the recommended range (e.g., 0.1-1.0 wt% for thermal polymerization).[5]- Optimize the curing profile by increasing the temperature or extending the curing time.[2][5]- Ensure the monomer is pure and free from inhibitors before use.
Cracking of the Polymer	- The polymerization of allyl monomers is highly exothermic, leading to internal stress.[6]- High volume shrinkage (up to 14%) during polymerization.[6]	- Implement a constant rate polymerization profile by gradually increasing the temperature to control heat evolution.[6]- Use a lower initial curing temperature and extend the overall curing time.[6]
Low Molecular Weight of the Polymer	- Dominance of degradative chain transfer.[7]	- While inherent to allyl monomers, optimizing initiator concentration and temperature can help. Lowering the polymerization temperature may reduce the rate of chain transfer relative to propagation.
Bubble Formation in the Polymer	- Trapped air during mold filling.- Dissolved gases in the monomer being released during heating.	- Degas the monomer under vacuum before adding the initiator and filling the mold.[4]- Carefully fill the mold to avoid entrapping air bubbles.
Poor Optical Properties (e.g., haze, low transmittance)	- Incomplete polymerization.- Phase separation due to incompatible additives.-	- Ensure complete conversion by optimizing curing conditions.[3]- If using

Surface imperfections from the mold.

additives, ensure they are fully dissolved and compatible with the monomer.- Use high-quality, clean molds with smooth surfaces.

Experimental Protocols

Protocol 1: Thermal Polymerization

This protocol describes a typical thermal polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate** using Diisopropyl peroxydicarbonate (IPP) as the initiator.

Materials:

- **Diallyl 2,2'-oxydiethyl dicarbonate** (ADC) monomer
- Diisopropyl peroxydicarbonate (IPP) initiator
- Glass mold
- Programmable oven or water bath

Procedure:

- **Preparation:** Ensure the ADC monomer is pure and free of inhibitors. The glass mold should be clean and dry.
- **Initiator Addition:** Add the desired amount of IPP initiator to the ADC monomer. A typical concentration ranges from 0.1 to 1.0% by weight.^[5] Mix thoroughly until the initiator is completely dissolved.
- **Mold Filling:** Carefully pour the monomer-initiator mixture into the glass mold, avoiding the introduction of air bubbles.
- **Curing:** Place the filled mold in a programmable oven or water bath. A typical curing cycle is a gradual temperature ramp up to a maximum of 95°C over a period of 20 hours.^[2] For

example, start at a lower temperature (e.g., 60°C) and gradually increase to the final temperature to control the exothermic reaction.[5]

- **Cooling and Demolding:** After the curing cycle is complete, allow the mold to cool down slowly to room temperature to prevent thermal stress and cracking. Carefully demold the polymer.

Protocol 2: UV Photopolymerization

This protocol outlines the UV-initiated polymerization of **Diallyl 2,2'-oxydiethyl dicarbonate** using a photoinitiator.

Materials:

- **Diallyl 2,2'-oxydiethyl dicarbonate** (ADC) monomer
- 2-hydroxy-2-methyl-1-phenyl-1-propanone (photoinitiator)
- UV-transparent mold (e.g., quartz or UV-transparent polymer)
- UV curing chamber with a controlled intensity lamp

Procedure:

- **Preparation:** Ensure the ADC monomer is pure. The UV-transparent mold must be clean.
- **Initiator Addition:** Add the photoinitiator to the ADC monomer. An optimized concentration is 5 parts per hundred of the ADC (phr).[3][4] Mix thoroughly in a dark environment to prevent premature polymerization.
- **Degassing:** Degas the mixture under vacuum (e.g., 0.09 MPa for 30 minutes) to remove any dissolved gases.[4]
- **Mold Filling:** Carefully fill the UV-transparent mold with the degassed mixture.
- **UV Curing:** Place the mold in a UV curing chamber. Irradiate with a UV lamp at a controlled intensity. Optimized conditions are an irradiation intensity of 12 mW/cm² for 25 minutes.[3][4]

- **Post-Curing (Optional):** Depending on the application, a post-cure thermal treatment at a moderate temperature (e.g., 80-100°C) may be performed to enhance the polymer properties.
- **Demolding:** After curing, remove the polymer from the mold.

Quantitative Data Summary

The following tables summarize the effect of different reaction conditions on the properties of poly(**diallyl 2,2'-oxydiethyl dicarbonate**).

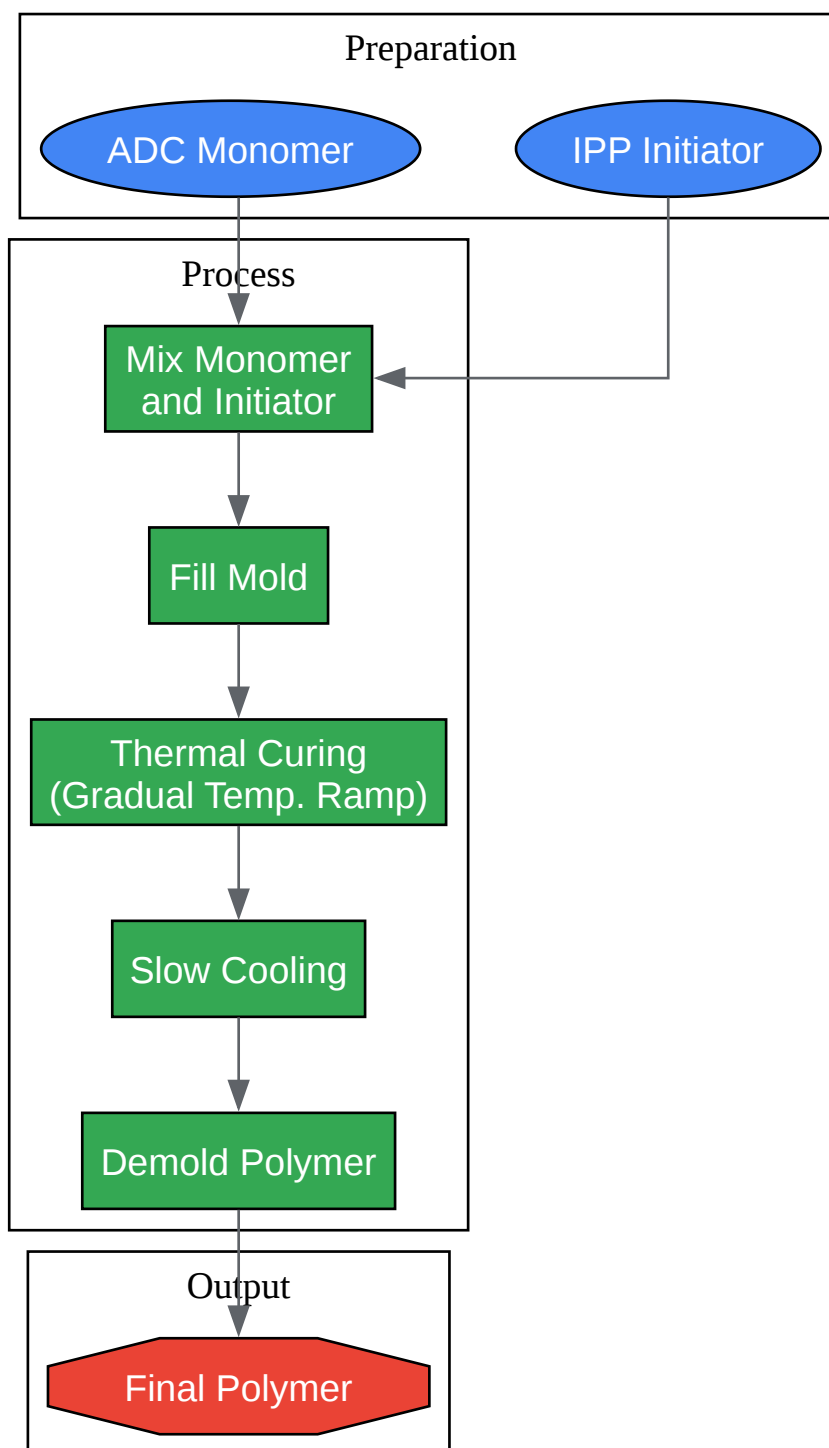
Table 1: Effect of UV Initiator Concentration and Irradiation Time on Polymer Properties[1][3]

Initiator Conc. (phr)	Irradiation Time (min)	Double Bond Conversion Rate (%)	Hardness (Shore D)	Density (g/cm ³)
4	20	Stable after this concentration	-	-
5	20	-	-	-
5	25	93.2	Maximum	Maximum
>5	25	No significant increase	-	-

Table 2: General Properties of Poly(**diallyl 2,2'-oxydiethyl dicarbonate**) (CR-39)[2][8]

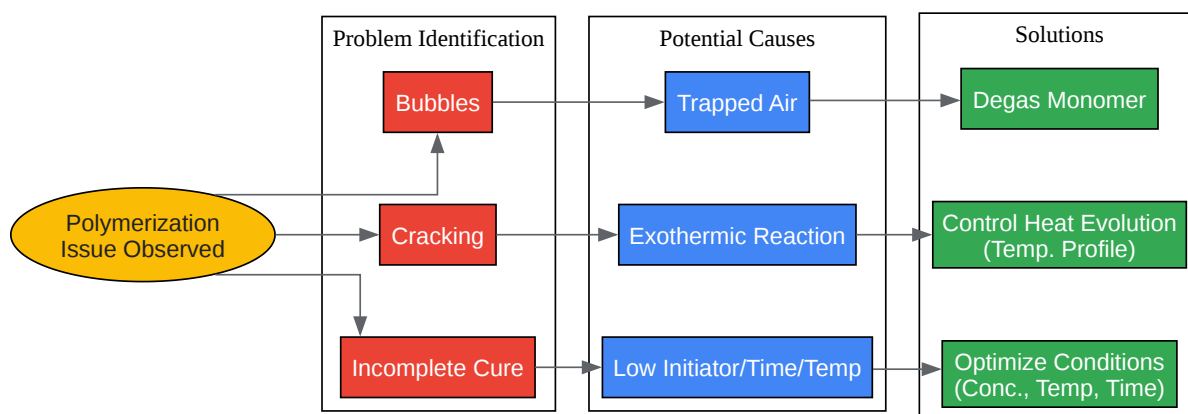
Property	Value
Refractive Index (nD)	1.498 - 1.499
Abbe Number	58 - 59
Density	1.31 - 1.32 g/cm ³
Continuous Use Temperature	Up to 100°C

Visualizations



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Caption: Workflow for Thermal Polymerization.



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Caption: Troubleshooting Logic Flowchart.

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References

- 1. mdpi.com [mdpi.com]
- 2. CR-39 - Wikipedia [en.wikipedia.org]
- 3. Efficient Preparation of Poly(allyl diglycol carbonate) (PADC) Nuclear Track Detectors: UV Photopolymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. EP0144782A2 - Polyol(allyl carbonate) compositions and polymerizates prepared therefrom - Google Patents [patents.google.com]
- 6. tandfonline.com [tandfonline.com]

- 7. nbinno.com [nbinno.com]
- 8. Allyl Diglycol Carbonate is a Good Optical Resin Lens Material - Nanjing Chemical Material Corp. [njchm.com]
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